

1-Bromo-2-methylpropane CAS number and molecular structure

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Compound of Interest

Compound Name: 1-Bromo-2-methylpropane

Cat. No.: B043306

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An In-depth Technical Guide to 1-Bromo-2-methylpropane

This technical guide provides a comprehensive overview of **1-Bromo-2-methylpropane**, also known as isobutyl bromide. It is intended for researchers, scientists, and professionals in drug development and other scientific fields who utilize this compound in their work. This document details its chemical identity, physical properties, and a key synthetic application, providing a valuable resource for laboratory and research settings.

Chemical Identity and Molecular Structure

1-Bromo-2-methylpropane is a primary alkyl halide. Its Chemical Abstracts Service (CAS) number is 78-77-3.^{[1][2][3][4][5]} The molecular formula for this compound is C₄H₉Br.^{[1][2][3]} It is structurally an isomer of 1-bromobutane, with a bromine atom attached to a primary carbon of an isobutyl group.

Below is a diagram representing the molecular structure of **1-Bromo-2-methylpropane**.

Caption: Molecular structure of **1-Bromo-2-methylpropane**.

Physicochemical Properties

1-Bromo-2-methylpropane is a colorless to light yellow liquid.^{[1][5]} A summary of its key quantitative properties is presented in the table below for easy reference and comparison.

Property	Value
Molecular Weight	137.02 g/mol [1][2][4]
Boiling Point	90-92 °C[1][6]
Melting Point	-119 to -117 °C[1]
Density	1.26 g/mL at 20 °C[1][6]
Refractive Index	1.435 - 1.436 (at 20°C, D)[1][6][7]
Vapor Pressure	72 mm Hg[5]
Flash Point	18 °C (64.4 °F) - closed cup[6]

Experimental Protocol: Grignard Reagent Formation

1-Bromo-2-methylpropane is a versatile reagent in organic synthesis, frequently used in the formation of Grignard reagents. These organomagnesium compounds are powerful nucleophiles for creating new carbon-carbon bonds. The following is a detailed methodology for the preparation of isobutylmagnesium bromide.

Objective: To synthesize isobutylmagnesium bromide from **1-Bromo-2-methylpropane** and magnesium metal.

Materials:

- **1-Bromo-2-methylpropane** ((CH₃)₂CHCH₂Br)
- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Iodine crystal (as an initiator)
- Three-neck round-bottom flask
- Reflux condenser

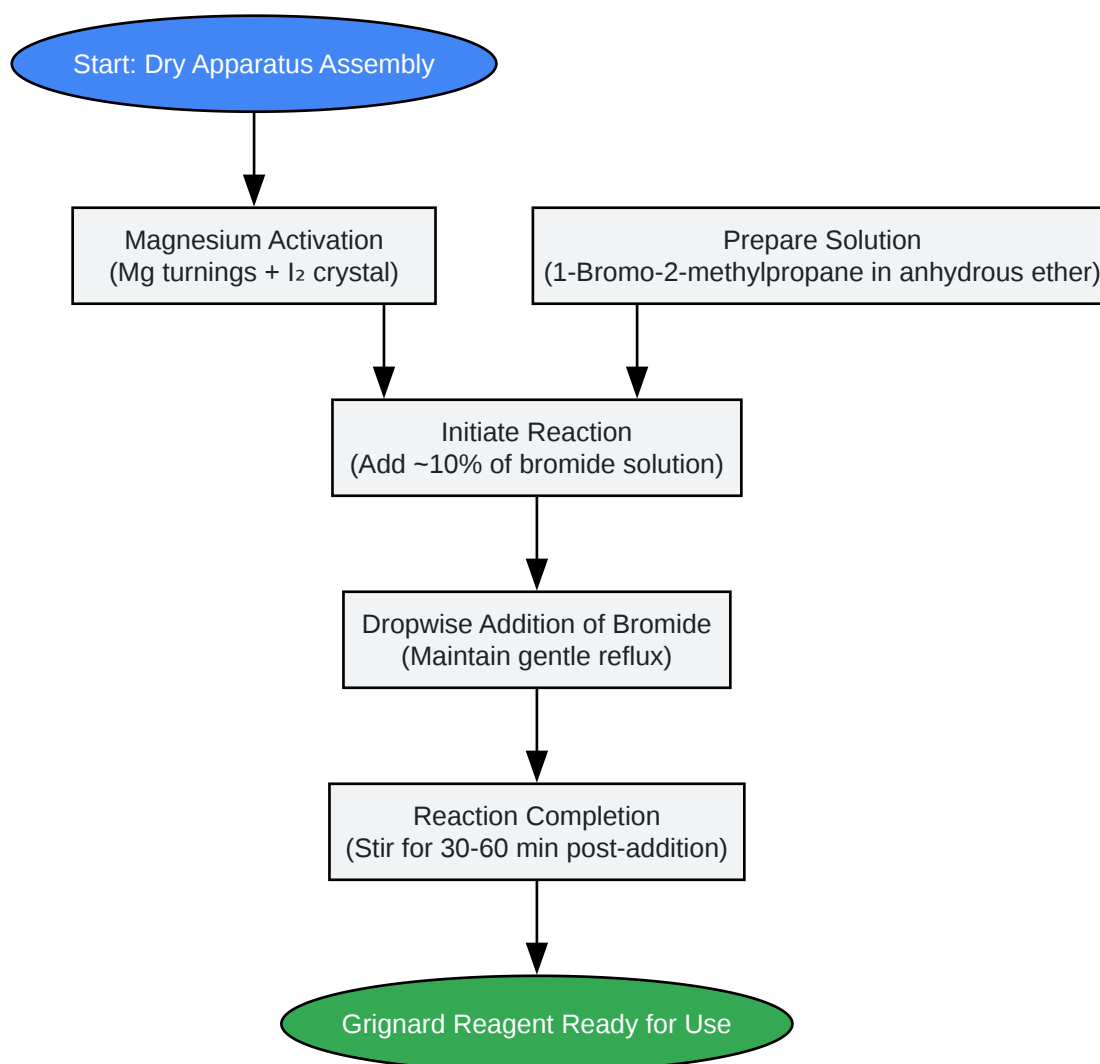
- Dropping funnel
- Gas inlet for inert gas (e.g., nitrogen or argon)
- Magnetic stir bar and stir plate
- Heating mantle or water bath

Procedure:

- Apparatus Setup:
 - All glassware must be thoroughly dried in an oven and assembled while hot under a stream of dry inert gas to exclude atmospheric moisture.
 - A three-neck flask is equipped with a magnetic stir bar, a reflux condenser (with a drying tube or inert gas outlet), a dropping funnel, and a gas inlet.
- Magnesium Activation:
 - Place magnesium turnings (1.2 equivalents relative to the alkyl halide) into the reaction flask.
 - Add a single crystal of iodine.
 - Gently warm the flask under a flow of inert gas until purple iodine vapors are observed. This helps to activate the magnesium surface by removing the passivating oxide layer.
 - Allow the flask to cool to room temperature.
- Reaction Initiation:
 - Add a small amount of anhydrous solvent (diethyl ether or THF) to just cover the magnesium turnings.
 - Prepare a solution of **1-Bromo-2-methylpropane** (1 equivalent) in the anhydrous solvent in the dropping funnel.

- Add a small portion (approximately 10%) of the **1-Bromo-2-methylpropane** solution to the stirred magnesium suspension.
- The reaction is initiated when the brown color of the iodine disappears and bubbling is observed. Gentle warming may be necessary to start the reaction.
- Addition and Reflux:
 - Once the reaction has started, add the remaining **1-Bromo-2-methylpropane** solution dropwise from the funnel at a rate that maintains a gentle reflux.
 - If the reaction becomes too vigorous, the rate of addition should be slowed, and the flask can be cooled in an ice bath.
- Reaction Completion:
 - After the addition is complete, continue to stir the mixture and maintain a gentle reflux for an additional 30-60 minutes to ensure all the magnesium has reacted.
 - The completion of the reaction is indicated by the cessation of bubbling and the formation of a cloudy grey or brownish solution.
- Use of the Grignard Reagent:
 - The resulting solution of isobutylmagnesium bromide is then cooled to room temperature and is ready for use in subsequent reactions, such as with aldehydes, ketones, or esters.

The following diagram illustrates the logical workflow of the Grignard reagent formation.



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Caption: Workflow for Grignard reagent synthesis.

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